Advanced Synthesis & Medicinal Applications of 5-Bromo-Pyrazole Derivatives[1][2]

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Compound of Interest

Compound Name:	*2-(5-bromo-1H-pyrazol-1-yl)propanoic acid*
CAS No.:	*1855907-26-4*
Cat. No.:	*B2365316*

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Executive Summary: The Strategic Value of the C-5 Halogen

The pyrazole ring is a "privileged scaffold" in medicinal chemistry, forming the core of blockbuster drugs like Celecoxib (Celebrex), Ruxolitinib (Jakafi), and Crizotinib (Xalkori). While the pyrazole nucleus itself acts as a robust pharmacophore—often mimicking the purine ring in kinase inhibitors—the 5-bromo-pyrazole derivative represents a critical, high-value intermediate.[1]

Its strategic importance lies in the C-5 bromine atom, which serves two distinct roles:

- Synthetic Pivot: It acts as a versatile electrophilic handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira), enabling the rapid generation of diverse libraries at a position that is otherwise difficult to functionalize directly.
- Halogen Bonding: In final drug candidates, the bromine atom can participate in specific halogen-bonding interactions with carbonyl backbone residues in protein active sites,

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enhancing potency and selectivity.

This guide synthesizes the latest methodologies for accessing this scaffold and reviews its application in high-impact therapeutic areas.[1]

Strategic Synthesis: Overcoming Regioselectivity Challenges

The Regioselectivity Paradox

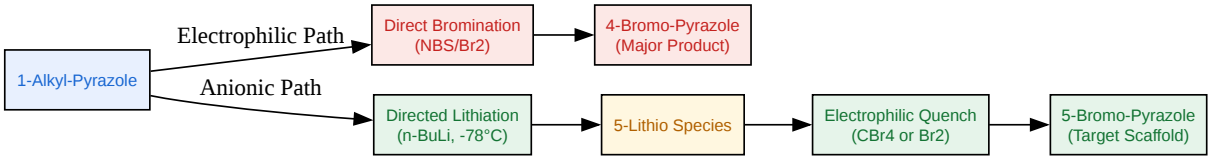
A common pitfall in pyrazole chemistry is the assumption that direct halogenation will yield the 5-bromo product.

- Electrophilic Aromatic Substitution (EAS): Direct treatment of pyrazoles with

  or NBS overwhelmingly favors the C-4 position. This is due to the electron-rich nature of C-4 compared to the electron-deficient C-3/C-5 positions adjacent to the nitrogen atoms.

- The Solution: Accessing the C-5 bromo isomer requires "Directed Lithiation" or "De Novo Cyclization" strategies.

DOT Diagram 1: Synthetic Logic & Regioselectivity



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Caption: Divergent synthetic pathways. Direct electrophilic substitution yields the C-4 isomer, while directed lithiation is required to access the C-5 bromo scaffold.

Protocol 1: Regioselective C-5 Bromination via Lithiation

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Objective: Synthesis of 5-bromo-1-methyl-1H-pyrazole.[2] Mechanism: The N-methyl group directs lithiation to the adjacent C-5 position via coordination (Complex Induced Proximity Effect), protecting the C-4 position.

Reagents:

- 1-Methyl-1H-pyrazole (1.0 eq)
- n-Butyllithium (n-BuLi), 1.6 M in hexanes (1.1 eq)
- 1,2-Dibromo-1,1,2,2-tetrafluoroethane (

) or

  (1.2 eq)
- Anhydrous THF (Solvent)

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and rubber septum. Maintain a strict inert atmosphere (

  or Ar).
- Solvation: Charge the flask with 1-Methyl-1H-pyrazole (10 mmol) and anhydrous THF (50 mL). Cool the solution to -78°C using a dry ice/acetone bath.
- Lithiation: Add n-BuLi (11 mmol) dropwise via syringe over 15 minutes. Critical: Maintain internal temperature below -70°C to prevent ring fragmentation.
- Deprotonation: Stir at -78°C for 45 minutes. The formation of the 5-lithio species is indicated by a slight color change (often pale yellow).
- Quench: Dissolve the bromine source (

  or

) in THF (10 mL) and add dropwise to the lithiated mixture at -78°C.

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- Workup: Allow the reaction to warm to room temperature over 2 hours. Quench with saturated

  (aq).[3] Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over

  , and concentrate.

- Purification: Purify via flash column chromatography (Hexanes/EtOAc gradient).

Medicinal Chemistry Applications: Kinase Inhibition[2][5][6][7][8][9]

5-bromo-pyrazole derivatives are extensively used to develop inhibitors for receptor tyrosine kinases (RTKs). The pyrazole nitrogen atoms bind to the hinge region of the kinase ATP-binding pocket, while substituents at C-3 and C-5 extend into the hydrophobic back pocket or solvent-exposed regions.

Case Study: EGFR Inhibitors

Recent studies (e.g., RSC Adv., 2024) have highlighted pyrazolo[3,4-d]pyrimidine derivatives, synthesized from 5-aminopyrazole precursors, as potent EGFR inhibitors. The 5-bromo intermediate allows for the introduction of aryl groups that mimic the quinazoline core of Gefitinib.

Data Presentation: SAR of Pyrazole-Derived EGFR Inhibitors

Table 1: Inhibitory activity (

) of 5-substituted pyrazole derivatives against EGFR kinase and MCF-7 cancer cell lines.

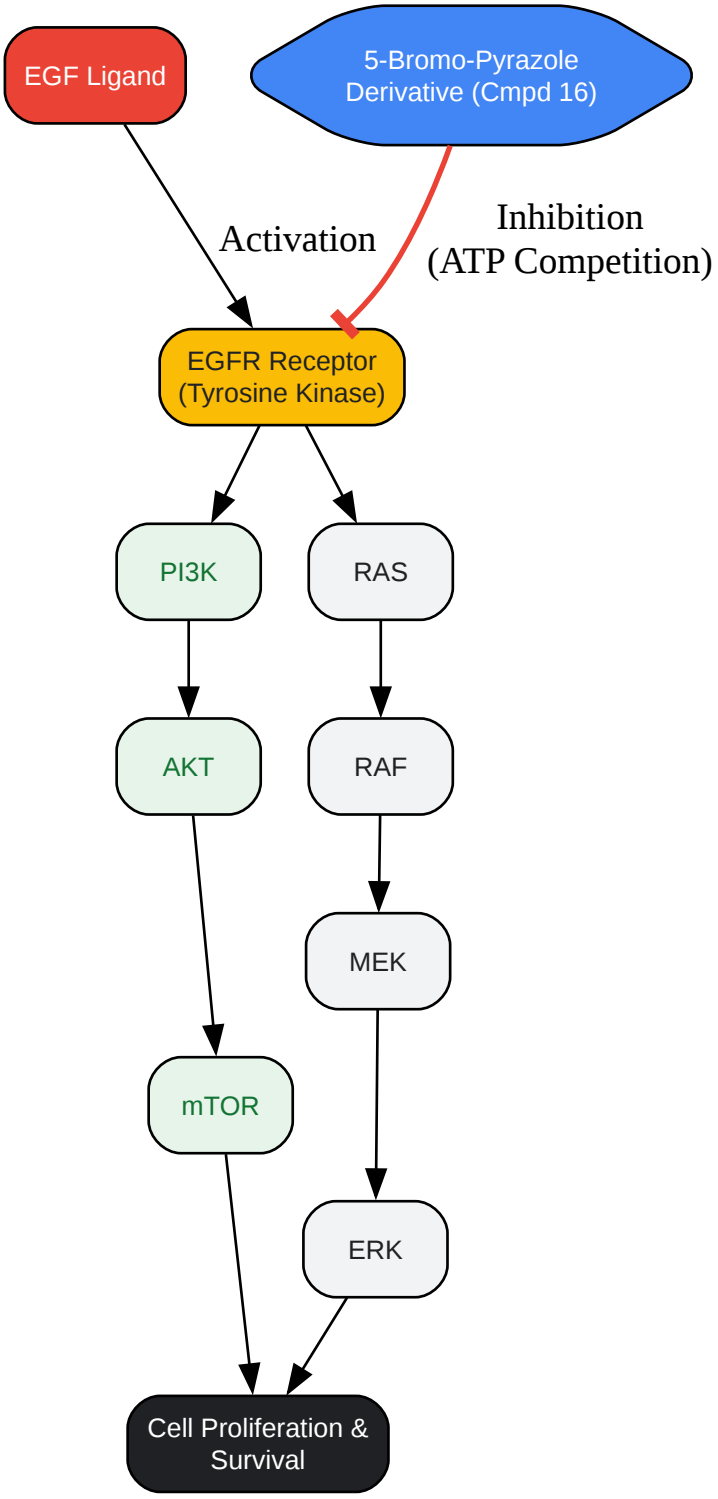
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Compound ID	R-Group (C-5 Position)	EGFR Kinase (μM)	MCF-7 (μM)	Selectivity Note
Cmpd 4	Phenyl	0.054	2.10	Moderate potency
Cmpd 15	4-Cyano-phenyl	0.135	1.18	Broad spectrum
Cmpd 16	4-Ethyl-ester-phenyl	0.034	0.84	Lead Candidate
Erlotinib	(Reference Drug)	0.020	5.50	Clinical Standard

Interpretation: The introduction of an ester group at the para-position of the C-5 phenyl ring (Cmpd 16) significantly enhances binding affinity, likely due to additional hydrogen bonding or hydrophobic interactions within the EGFR active site.

DOT Diagram 2: EGFR Signaling & Inhibition

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Caption: Mechanism of Action.[4] The pyrazole derivative competitively binds to the ATP-binding pocket of EGFR, blocking downstream PI3K/AKT and RAS/RAF signaling cascades essential for tumor survival.

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Advanced Functionalization: The Suzuki-Miyaura Coupling

Once the 5-bromo-pyrazole scaffold is secured, it serves as a substrate for cross-coupling.[1]

Standard Protocol for C-5 Arylation:

- Catalyst:

  or

  (5 mol%)
- Base:

  or

  (2.0 eq)
- Solvent: Dioxane/Water (4:1)
- Conditions: 90°C, 12 hours.

Technical Insight: The C-5 position is sterically more accessible than C-4 in 1,3-disubstituted pyrazoles, often resulting in faster reaction rates and higher yields compared to 4-bromo analogs.

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